

# ODM-203 stability in cell culture media over time

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## Compound of Interest

Compound Name: OdM1

Cat. No.: B1578477

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## Technical Support Center: ODM-203

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the stability of ODM-203 in cell culture media. This resource is intended for researchers, scientists, and drug development professionals using ODM-203 in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing ODM-203 stock solutions?

A1: ODM-203 is soluble in DMSO.<sup>[1]</sup> For cell culture experiments, it is recommended to prepare a high-concentration stock solution in DMSO and then dilute it to the final working concentration in the cell culture medium.

Q2: What are the recommended storage conditions for ODM-203 stock solutions?

A2: ODM-203 stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to one year. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.<sup>[2]</sup>

Q3: Is there any available data on the stability of ODM-203 in cell culture media?

A3: Currently, there is no publicly available quantitative data on the specific half-life or degradation kinetics of ODM-203 in various cell culture media. The stability of a compound in cell culture can be influenced by several factors, including the composition of the medium, pH,

temperature, and the presence of serum. Therefore, it is recommended that researchers determine the stability of ODM-203 under their specific experimental conditions.

Q4: What are the known cellular targets of ODM-203?

A4: ODM-203 is a selective inhibitor of Fibroblast Growth Factor Receptors (FGFRs) and Vascular Endothelial Growth Factor Receptors (VEGFRs).<sup>[2][3][4]</sup> It has been shown to inhibit FGFR1, FGFR2, FGFR3, FGFR4, VEGFR1, VEGFR2, and VEGFR3 with IC50 values in the low nanomolar range.<sup>[2]</sup>

## Troubleshooting Guide

Issue: Inconsistent or lower-than-expected activity of ODM-203 in cell-based assays.

This issue could be related to the degradation of ODM-203 in the cell culture medium over the course of the experiment.

Recommended Action:

To address this, it is crucial to assess the stability of ODM-203 in your specific cell culture medium and under your experimental conditions. Below is a detailed protocol to determine the stability of ODM-203.

## Experimental Protocol: Assessing the Stability of ODM-203 in Cell Culture Media

This protocol outlines a method to determine the stability of ODM-203 in a chosen cell culture medium over a specific time course.

Objective: To quantify the concentration of ODM-203 in cell culture medium at various time points to determine its stability.

Materials:

- ODM-203 powder
- Anhydrous DMSO

- Cell culture medium of interest (e.g., DMEM, RPMI-1640) with or without serum, as required for the experiment
- Sterile, conical tubes (15 mL or 50 mL)
- Incubator (37°C, 5% CO<sub>2</sub>)
- Analytical method for quantification (e.g., HPLC-UV, LC-MS/MS)
- Appropriate vials for sample collection

#### Methodology:

- Preparation of ODM-203 Stock Solution:
  - Prepare a 10 mM stock solution of ODM-203 in anhydrous DMSO. Ensure the powder is completely dissolved.
- Preparation of Working Solution:
  - Spike a known volume of the cell culture medium with the ODM-203 stock solution to achieve the desired final concentration (e.g., 1  $\mu$ M, 10  $\mu$ M). The final concentration of DMSO should be kept low (typically  $\leq$  0.1%) to avoid solvent-induced cytotoxicity.
  - Prepare a sufficient volume of the working solution to collect samples at all time points.
- Incubation:
  - Place the tube containing the ODM-203 working solution in a cell culture incubator at 37°C with 5% CO<sub>2</sub>. This mimics the conditions of a typical cell culture experiment.
- Sample Collection:
  - Collect aliquots of the ODM-203 working solution at various time points (e.g., 0, 2, 4, 8, 24, 48, 72, and 96 hours). The time points should reflect the duration of your planned cell-based assays.

- The sample at T=0 should be collected immediately after the preparation of the working solution to represent the initial concentration.
- Store the collected samples at -80°C until analysis to prevent further degradation.
- Sample Analysis:
  - Thaw the collected samples and analyze the concentration of ODM-203 using a validated analytical method such as High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) or Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).
  - Generate a standard curve using known concentrations of ODM-203 to accurately quantify the compound in the collected samples.
- Data Analysis and Presentation:
  - Calculate the percentage of ODM-203 remaining at each time point relative to the initial concentration at T=0.
  - Summarize the data in a table and plot the percentage of remaining ODM-203 against time to visualize the degradation profile.

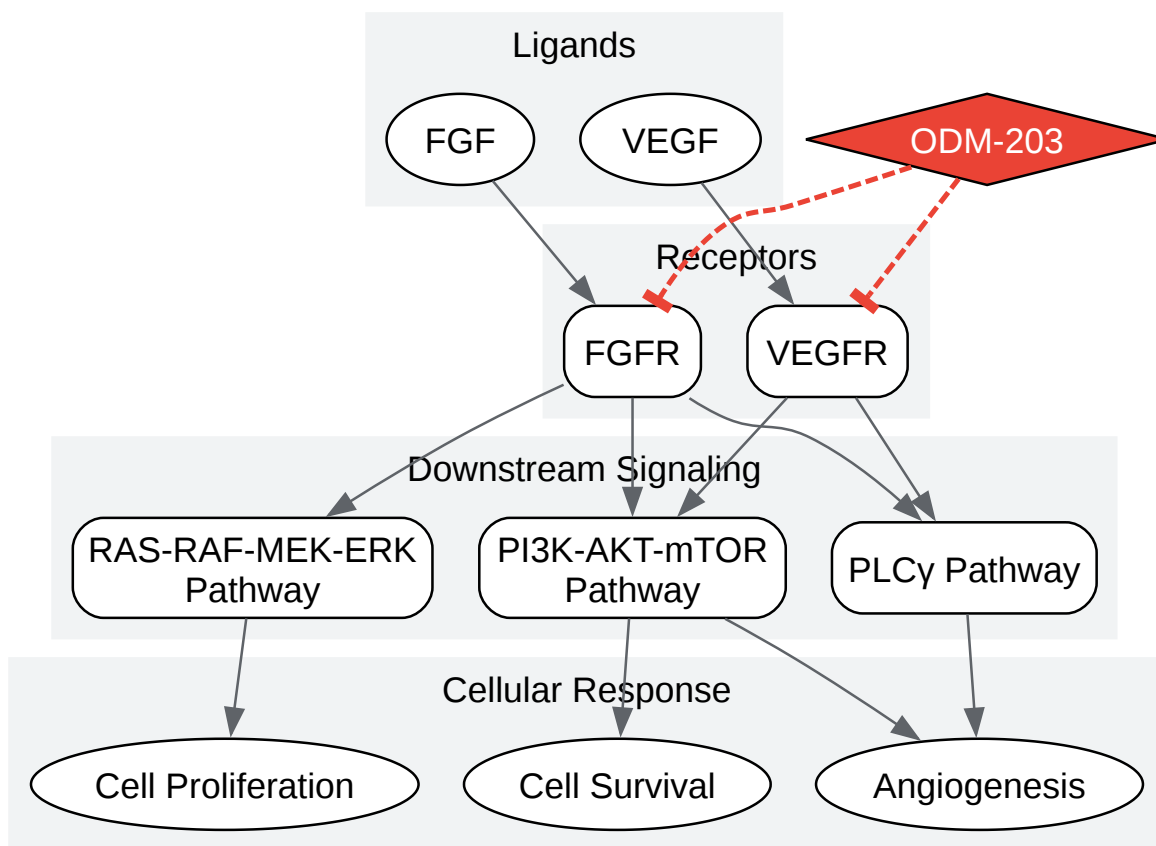
#### Data Presentation:

The quantitative data obtained from the stability assessment can be summarized in the following table:

Time (hours)	ODM-203 Concentration (μM)	% Remaining
0	Initial Concentration	100%
2	Measured Concentration	Calculated %
4	Measured Concentration	Calculated %
8	Measured Concentration	Calculated %
24	Measured Concentration	Calculated %
48	Measured Concentration	Calculated %
72	Measured Concentration	Calculated %
96	Measured Concentration	Calculated %

## Visualizations

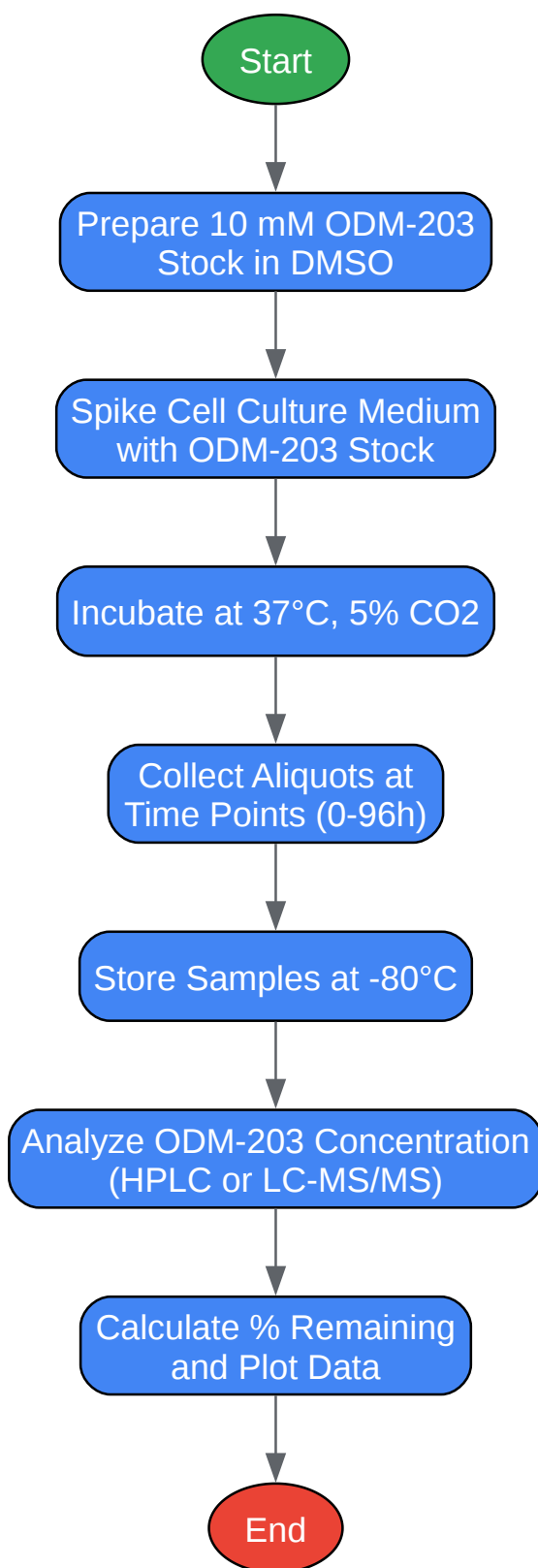
Signaling Pathway of ODM-203 Inhibition



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Caption: ODM-203 inhibits FGFR and VEGFR signaling pathways.

Experimental Workflow for ODM-203 Stability Assessment



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Caption: Workflow for determining ODM-203 stability in media.

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